

Technical Guide: Safety and Handling of 3-(Difluoromethyl)-1-naphthaldehyde

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Compound of Interest

Compound Name: 3-(Difluoromethyl)-1-naphthaldehyde

Cat. No.: B11898010

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **3-(Difluoromethyl)-1-naphthaldehyde** was found in a comprehensive search of available literature and supplier databases. The following guide has been compiled from data on structurally analogous compounds, including 1-(difluoromethyl)naphthalene, 1-naphthaldehyde, and other related aromatic aldehydes. This information should be used as a preliminary guide for risk assessment and handling. It is imperative to conduct a thorough risk assessment and to handle this compound with extreme caution in a controlled laboratory setting.

Chemical and Physical Properties

The precise physical and chemical properties of **3-(Difluoromethyl)-1-naphthaldehyde** are not readily available. The following table provides an estimation based on data for 1-naphthaldehyde and 1-(difluoromethyl)naphthalene.

Property	Estimated Value	Source/Analogy
Molecular Formula	C ₁₂ H ₈ F ₂ O	-
Molecular Weight	206.19 g/mol	-
Appearance	Likely a liquid or low-melting solid, colorless to yellow/brown	Analogy with 1-naphthaldehyde (liquid)[1][2][3] and other aromatic aldehydes.
Odor	Likely pungent	Analogy with 1-naphthaldehyde (pungent odor)[1][3]
Boiling Point	> 160-161 °C at 15 mmHg	Analogy with 1-naphthaldehyde[1][2]
Melting Point	Likely low	Analogy with 1-naphthaldehyde (1-2 °C)[1][2]
Flash Point	> 110 °C	Analogy with 1-naphthaldehyde[1]
Density	~1.2 - 1.3 g/mL	Analogy with 1-naphthaldehyde (1.150 g/mL) [1][2] and fluorinated aromatics.
Solubility	Likely insoluble in water, soluble in organic solvents.	General property of aromatic aldehydes.

Hazard Identification and Safety Precautions

Based on the hazard information for 1-(difluoromethyl)naphthalene and 1-naphthaldehyde, **3-(Difluoromethyl)-1-naphthaldehyde** should be considered a hazardous substance.

Potential Hazards:

- Skin Irritation (H315): Likely to cause skin irritation upon contact.[4]
- Serious Eye Damage (H318): Risk of serious eye damage.[4]

- Respiratory Irritation (H335): May cause respiratory irritation if inhaled.[4]
- Harmful if Swallowed: Analogy with 1-naphthaldehyde suggests it may be harmful if ingested.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P310: Immediately call a POISON CENTER or doctor/physician.[4]

Toxicological Information Summary: No specific toxicological data for **3-(Difluoromethyl)-1-naphthaldehyde** is available. However, naphthalene and its metabolites, such as 1-naphthol and naphthoquinones, are known to be toxic.[5][6] The toxicity of naphthalene is associated with the formation of these metabolites.[5] Therefore, it is prudent to assume that **3-(Difluoromethyl)-1-naphthaldehyde** and its potential metabolites could also exhibit toxicity.

Experimental Protocols

General Handling and Storage

- Engineering Controls: Work with this compound should be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat is required. For larger quantities or in case of potential splashing, additional protective clothing may be necessary.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.^[1]

Spill and Waste Disposal

- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE and absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material into a suitable container for disposal.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Hypothetical Synthesis Protocol

A specific synthesis for **3-(Difluoromethyl)-1-naphthaldehyde** is not readily available in the searched literature. However, a plausible route could involve the difluoromethylation of a suitable precursor. The following is a hypothetical protocol based on modern difluoromethylation methods.

Reaction: Introduction of a difluoromethyl group onto a naphthaldehyde precursor.

Reagents and Equipment:

- 3-Bromo-1-naphthaldehyde (or other suitable precursor)
- A difluoromethylating agent (e.g., (difluoromethyl)trimethylsilane (TMSCF₂H) with a fluoride source, or a palladium catalyst with a difluoromethyl source)
- Anhydrous solvent (e.g., THF, DMF)
- Inert atmosphere (e.g., Nitrogen or Argon)

- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Chromatography equipment for purification (e.g., silica gel)

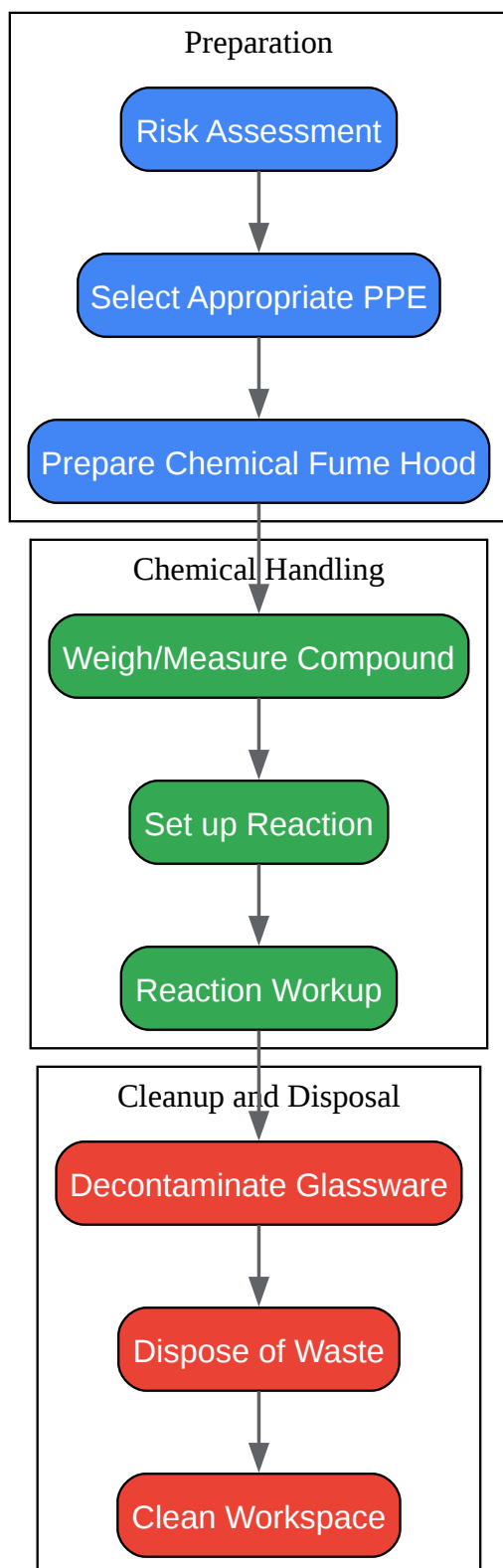
Procedure (General Outline):

- Set up a dry, inert-atmosphere reaction flask containing the starting material (e.g., 3-Bromo-1-naphthaldehyde) and a suitable catalyst in an anhydrous solvent.
- Slowly add the difluoromethylating agent to the reaction mixture at a controlled temperature.
- Monitor the reaction progress using an appropriate technique (e.g., TLC, GC-MS).
- Upon completion, quench the reaction carefully.
- Perform an aqueous workup to remove inorganic byproducts.
- Extract the product into a suitable organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4).
- Concentrate the solution under reduced pressure.
- Purify the crude product using column chromatography on silica gel.

Note: The specific reaction conditions (temperature, reaction time, stoichiometry) would need to be optimized.

Visualizations

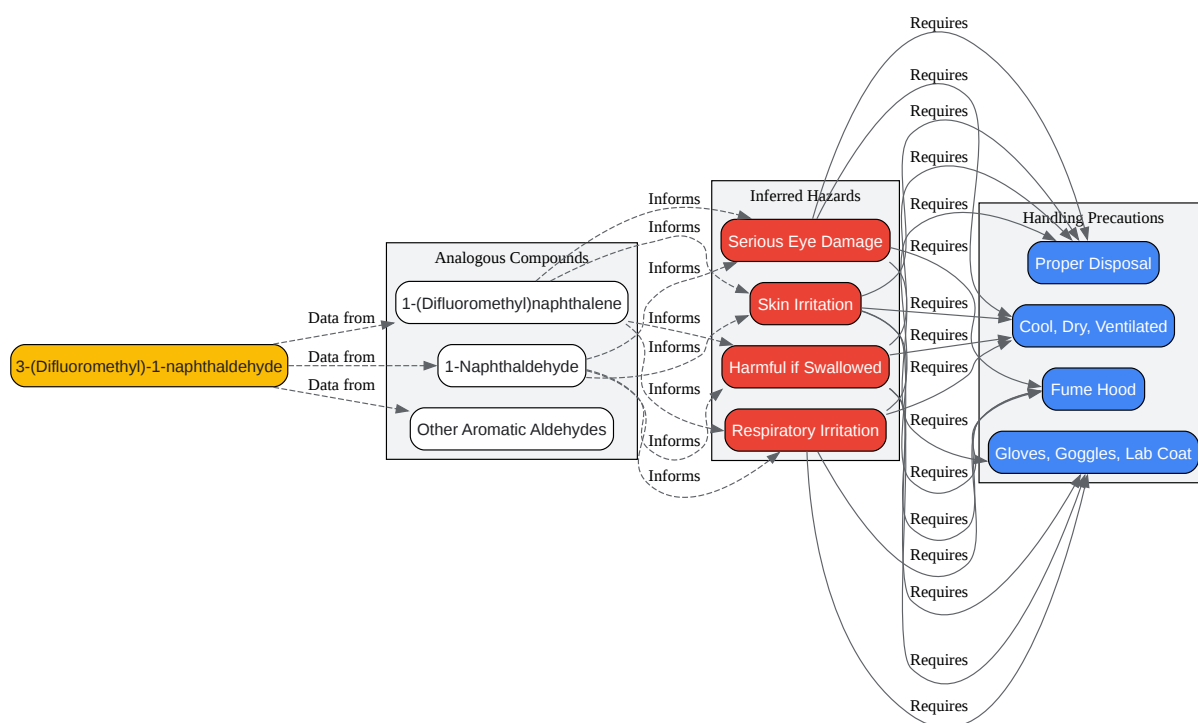
General Laboratory Workflow for Handling Hazardous Chemicals



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Caption: General workflow for handling potentially hazardous chemicals.

Logical Relationship of Safety Information



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Caption: Logical relationship of inferred safety data for the target compound.

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